

Application Notes and Protocols for (Rac)-PAT-494

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Compound of Interest

Compound Name: (Rac)-PAT-494

Cat. No.: B15570977

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Introduction

(Rac)-PAT-494 is a potent, type II inhibitor of autotaxin (ATX), a key enzyme responsible for the production of lysophosphatidic acid (LPA) in the blood. By inhibiting ATX, **(Rac)-PAT-494** effectively reduces the levels of LPA, a signaling lipid implicated in a variety of physiological and pathological processes. The ATX-LPA signaling axis plays a significant role in cancer progression, fibrosis, and inflammation, making **(Rac)-PAT-494** a valuable tool for research in these areas. These application notes provide detailed protocols for the preparation of **(Rac)-PAT-494** stock solutions for use in in vitro and in vivo studies.

Chemical and Physical Properties

A clear understanding of the chemical and physical properties of **(Rac)-PAT-494** is essential for its proper handling and use in experimental settings.

Property	Value
Chemical Formula	C ₂₀ H ₁₆ FN ₃ O ₂
Molecular Weight	349.37 g/mol
CAS Number	1781233-72-4 (racemate)
Appearance	Crystalline solid
Purity	≥98%

Experimental Protocols

Safety Precautions

Before handling **(Rac)-PAT-494**, it is crucial to review the available safety information. As with any chemical compound, appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves, should be worn at all times. Work should be conducted in a well-ventilated area or a chemical fume hood.

General Handling Precautions:

- Avoid inhalation of dust.
- Prevent contact with skin and eyes.
- Wash hands thoroughly after handling.
- In case of accidental exposure, rinse the affected area with copious amounts of water and seek medical advice.

Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **(Rac)-PAT-494** in dimethyl sulfoxide (DMSO).

Materials:

- **(Rac)-PAT-494** solid

- Dimethyl sulfoxide (DMSO), anhydrous
- Microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes

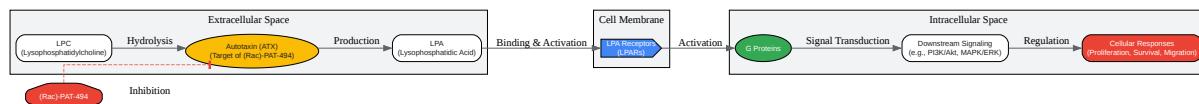
Procedure:

- Weighing the Compound: Accurately weigh out a specific amount of **(Rac)-PAT-494** solid using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.49 mg of **(Rac)-PAT-494**.
 - Calculation:
 - Volume (L) x Concentration (mol/L) = Moles
 - $0.001 \text{ L} \times 0.010 \text{ mol/L} = 0.00001 \text{ mol}$
 - Moles x Molecular Weight (g/mol) = Mass (g)
 - $0.00001 \text{ mol} \times 349.37 \text{ g/mol} = 0.00349 \text{ g} = 3.49 \text{ mg}$
- Dissolving the Compound: Add the weighed **(Rac)-PAT-494** to a sterile microcentrifuge tube or amber glass vial. Add the appropriate volume of anhydrous DMSO to achieve a final concentration of 10 mM. In this example, add 1 mL of DMSO.
- Ensuring Complete Dissolution: Tightly cap the tube or vial and vortex thoroughly until the solid is completely dissolved. Gentle warming in a water bath (not exceeding 40°C) may be used to aid dissolution if necessary. Visually inspect the solution to ensure no particulate matter remains.
- Storage: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for long-term storage (months to years) or at 4°C for short-term storage (days to weeks).[\[1\]](#) Protect from light.

Visualization of Key Processes

Autotaxin-LPA Signaling Pathway

The following diagram illustrates the central role of Autotaxin (ATX) in the production of Lysophosphatidic Acid (LPA) and the subsequent activation of downstream signaling pathways. **(Rac)-PAT-494** acts by inhibiting ATX, thereby blocking this cascade.

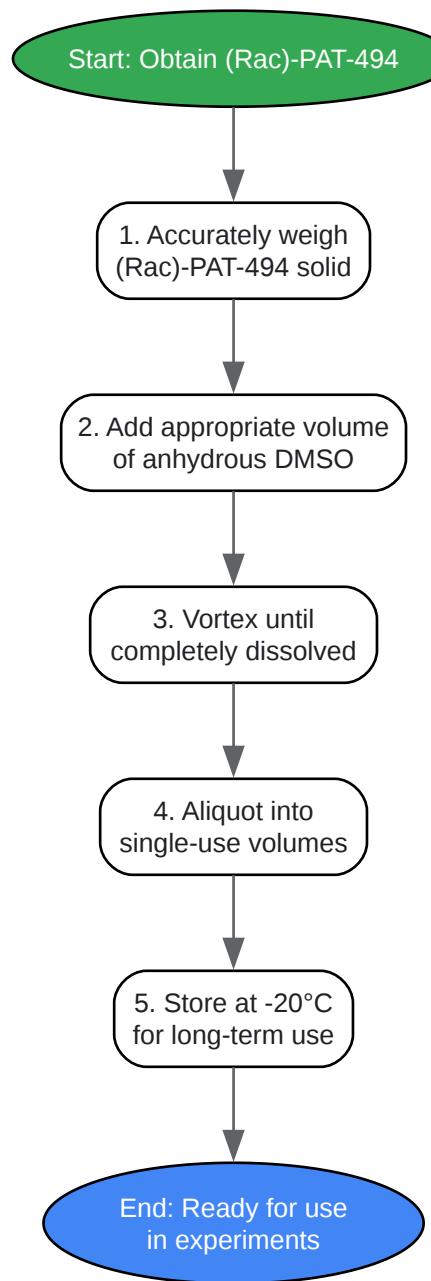


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Caption: The Autotaxin-LPA signaling pathway and the inhibitory action of **(Rac)-PAT-494**.

Experimental Workflow: Preparing **(Rac)-PAT-494** Stock Solution

This diagram outlines the key steps for the accurate and safe preparation of a **(Rac)-PAT-494** stock solution.



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Caption: Workflow for the preparation of a **(Rac)-PAT-494** stock solution.

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References

- 1. cdn.caymanchem.com [cdn.caymanchem.com]
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